

Technical Guide: Determination of the Melting Point of 4-Nitro-1-naphthylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitro-1-naphthylamine

Cat. No.: B040213

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This guide provides a comprehensive overview of the physical properties and the experimental determination of the melting point for **4-Nitro-1-naphthylamine**, targeted at researchers, scientists, and professionals in drug development.

Introduction to Melting Point Determination

The melting point of a compound is a critical physical property that provides valuable information for identification and purity assessment. It is the temperature at which a substance transitions from a solid to a liquid state.[1] For a pure crystalline solid, the melting point is typically a sharp, well-defined temperature range of 0.5-1.0°C. The presence of impurities generally leads to a depression and broadening of the melting point range. Therefore, accurate determination of the melting point is a fundamental technique in a laboratory setting for characterizing solid organic compounds.[2]

Physicochemical Properties of 4-Nitro-1-naphthylamine

4-Nitro-1-naphthylamine is an organic compound with the chemical formula $C_{10}H_8N_2O_2$. [3][4] [5] It typically appears as a light yellow to brown powder or crystal. [4] A summary of its key physical properties is presented in the table below.

Property	Value	Source
Melting Point	190-193 °C	
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[3] [4] [5]
Molecular Weight	188.18 g/mol	[3] [5]
Appearance	Light yellow to Brown powder to crystal	[4]
CAS Number	776-34-1	[4] [5]

Experimental Protocol for Melting Point Determination

The most common method for determining the melting point of a solid organic compound is the capillary method, which can be performed using a melting point apparatus or a Thiele tube.[\[1\]](#)

Objective: To accurately determine the melting point range of a solid sample of **4-Nitro-1-naphthylamine**.

Materials:

- **4-Nitro-1-naphthylamine** sample (powdered)
- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Capillary tubes (sealed at one end)[\[6\]](#)
- Thermometer
- Spatula
- Porous plate or watch glass[\[6\]](#)

Procedure:

- Sample Preparation:

- Ensure the **4-Nitro-1-naphthylamine** sample is completely dry and finely powdered.[1]
- Place a small amount of the powdered sample onto a porous plate or watch glass.[6]
- Load the sample into a capillary tube by pressing the open end of the tube into the powder.[2][7] The sample should be packed to a height of 2-3 mm.[7]
- To pack the sample at the bottom of the tube, gently tap the sealed end of the capillary tube on a hard surface or drop it through a long hollow tube.[2][7]
- Apparatus Setup (Using a Melting Point Apparatus):
 - Insert the capillary tube containing the sample into the designated slot in the melting point apparatus.[1][2]
 - Ensure the thermometer is correctly placed in its well.
- Melting Point Measurement:
 - Rapid Heating (Approximate Determination): If the approximate melting point is unknown, heat the sample rapidly to get a rough estimate.[7] Allow the apparatus to cool before performing a more precise measurement.
 - Slow Heating (Accurate Determination): Heat the sample at a medium rate until the temperature is about 15-20°C below the expected melting point.[7]
 - Decrease the heating rate to approximately 1-2°C per minute as the melting point is approached.[2] This slow heating ensures thermal equilibrium between the sample, the heating block, and the thermometer.[7]
 - Record the Melting Point Range:
 - Record the temperature at which the first droplet of liquid is observed. This is the beginning of the melting range.[7] The solid may appear to glisten or shrink just before melting begins.[7]
 - Continue heating slowly and record the temperature at which the entire sample has completely melted into a transparent liquid. This is the end of the melting range.[7]

References

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- To cite this document: BenchChem. [Technical Guide: Determination of the Melting Point of 4-Nitro-1-naphthylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040213#4-nitro-1-naphthylamine-melting-point-range]

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